Savvy C++ Library: Dependency Resolution Support Center

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Savvy*	
Cat. No.:	*B1229071*	*Get Quote*

Welcome to the support center for the **Savvy** C++ library. This guide provides troubleshooting steps and answers to frequently asked questions to help you resolve dependency issues during your research and development.

Troubleshooting Guide

Issue: Linker Errors such as "Undefined Reference" or "Unresolved External Symbol"

This is a common issue that occurs when the linker cannot find the compiled library files (.lib, .a, .so, .dll) for **Savvy**'s dependencies.

Possible Causes and Solutions:

Cause	Solution
Incorrect Linker Path	Ensure that the directory containing the compiled dependency libraries is specified in your linker's search path. This is often done using the -L flag in your compiler command. For example: g++ my_app.cpp -L/path/to/libs -lsavvy -ldependency
Missing Library Link	You need to explicitly tell the linker which library files to link against. This is typically done with the -l flag. For example, if Savvy depends on a library named foo, you would add -lfoo to your linker command.
Mismatched Architectures	The architecture (e.g., x86, x64) of your compiled application must match the architecture of the dependency libraries. Mismatched architectures will result in linker errors. Recompile the dependencies or your application to ensure they are consistent.
Incorrect Library Version	You might be linking against an incompatible version of a dependency. Check the Savvy documentation for the required versions of its dependencies and ensure you have the correct ones installed.
C++ Standard Library Mismatch	On some platforms, particularly Windows, linking projects built with different versions of the C++ standard library can cause unresolved symbol errors. Ensure that both your project and the Savvy library (and its dependencies) are built with a compatible C++ runtime library setting (e.g., /MD, /MT in Visual Studio).

Issue: Compiler Errors such as "file not found" or "No such file or directory"

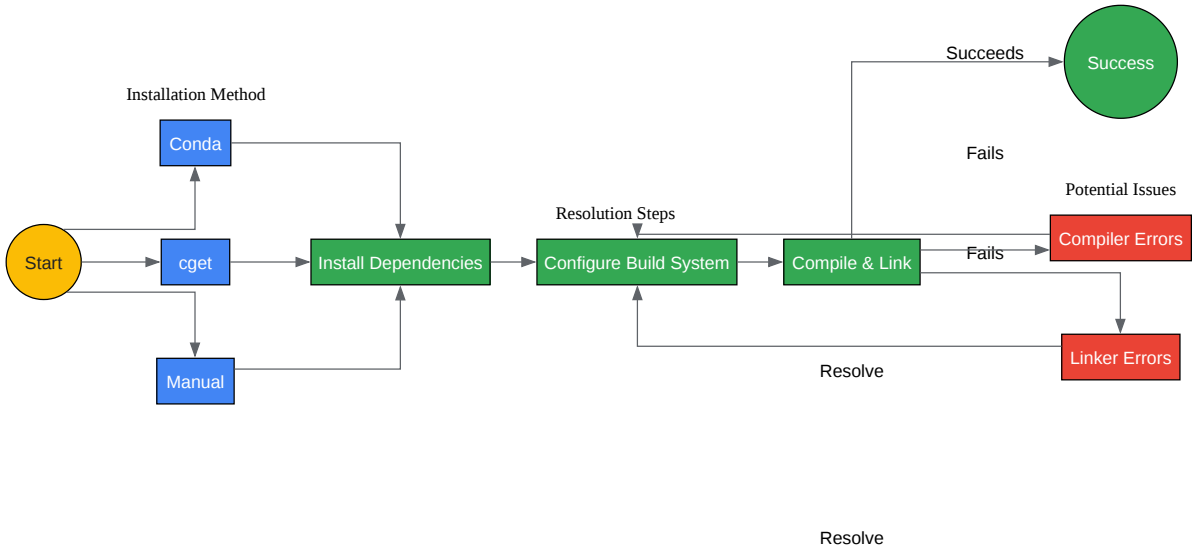
This type of error occurs when the compiler cannot find the header files (.h, .hpp) for **Savvy** or its dependencies.

Possible Causes and Solutions:

Cause	Solution
Incorrect Include Path	The directory containing the header files for Savvy and its dependencies must be in the compiler's include path. You can specify this using the -I flag. For example: g++ my_app.cpp -I/path/to/savvy/headers -I/path/to/dependency/headers.
Dependencies Not Installed	You may not have installed the required dependencies. The Savvy GitHub page recommends using cget or conda for installation, which should handle dependencies automatically.[1] If you are installing manually, you will need to download and install each dependency yourself.
Header-Only Libraries	Some C++ libraries are "header-only," meaning they do not require separate compilation and linking of source files. For these, you only need to provide the correct include path to the compiler.[2]
File Permissions	In some rare cases, the compiler may not have the necessary read permissions for the header files. Ensure that the files and their parent directories are readable by the user running the compilation.
Typos in #include Directives	Double-check your #include statements in your source code to ensure that the file paths and names are correct.

Dependency Resolution Workflow

The following diagram illustrates the general workflow for resolving dependencies for the **Savvy** C++ library.



Click to download full resolution via product page

A flowchart illustrating the different paths for **Savvy** C++ dependency resolution.

Frequently Asked Questions (FAQs)

Q1: What are the primary dependencies of the **Savvy** C++ library?

The specific dependencies of the **Savvy** C++ library can be found in its documentation or the build scripts within the source repository. The official GitHub page mentions that cget and conda can be used to install **Savvy** and its dependencies, which simplifies the process.[1]

Q2: How do I use conda to install the **Savvy** C++ library and its dependencies?

According to the **Savvy** GitHub repository, you can install the binaries of **Savvy** and its dependencies using conda with the following command:

This command will download and install pre-compiled versions of the library and its required dependencies from the specified channels.[1]

Q3: How do I use cget to install the **Savvy** C++ library from source?

The **Savvy** GitHub page suggests using cget to install from source.[1] The command would look something like this:

This will download the source code for **Savvy** and its dependencies, compile them, and install them into the specified prefix directory.

Q4: What is the "diamond problem" in C++ dependencies, and how can I resolve it?

The "diamond problem" occurs when your project depends on two libraries (A and B), and both of those libraries depend on a third library (C), but require different versions of it.[3] This can lead to conflicts and compilation or linking errors.

Resolution Strategies:

- Use a Package Manager: Modern C++ package managers like Conan or vcpkg have mechanisms to resolve version conflicts. They can often find a compatible set of versions or allow you to specify which version to use.
- Manual Version Reconciliation: If managing dependencies manually, you may need to investigate the version requirements of libraries A and B and find a version of library C that is compatible with both. This might involve upgrading or downgrading one of the libraries.[3]

Q5: My project uses CMake. How do I integrate the **Savvy** library and its dependencies?

If you've installed **Savvy** and its dependencies in a standard location, CMake's find_package() command should be able to locate them. If they are in a custom directory, you may need to provide a hint to CMake by setting the _DIR variable or modifying the CMAKE_PREFIX_PATH.

For libraries that use CMake as their build system, you can sometimes include them directly into your project's build using add_subdirectory().[4]

Q6: I'm not using a package manager. How do I manually configure my compiler and linker?

Manual configuration requires you to specify the locations of header and library files.

- Compiler (Include Paths): Use the -I flag to add directories to the compiler's search path for header files.
- Linker (Library Paths and Linking): Use the -L flag to add directories to the linker's search path for libraries, and the -l flag to specify the libraries to link against.

The exact flags may vary depending on your compiler (e.g., GCC, Clang, MSVC).[2][5]

References

- 1. GitHub - statgen/savvy: Interface to various variant calling formats. [github.com]
- 2. compilation - C++ how to manage dependencies (use libraries from github for example) - Stack Overflow [stackoverflow.com]
- 3. youtube.com [youtube.com]
- 4. Reddit - The heart of the internet [reddit.com]
- 5. stackoverflow.com [stackoverflow.com]
- To cite this document: BenchChem. [Savvy C++ Library: Dependency Resolution Support Center]. BenchChem, [2025]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1229071#how-to-resolve-dependencies-for-the-savvy-c-library]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com